

# A Comprehensive Guide to the Solubility of 2-Nitrophenylacetonitrile in Common Organic Solvents

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## Compound of Interest

Compound Name: 2-Nitrophenylacetonitrile

Cat. No.: B016159

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the solubility of **2-Nitrophenylacetonitrile**, a key intermediate in the synthesis of various pharmaceutical compounds. Understanding its solubility in different organic solvents is critical for optimizing reaction conditions, purification processes, and formulation development. This document presents quantitative solubility data, detailed experimental protocols, and visual representations of the underlying principles and workflows.

## Core Principles of Solubility

The solubility of a solid in a liquid solvent is governed by the principle of "like dissolves like." This means that substances with similar polarities are more likely to be soluble in one another. **2-Nitrophenylacetonitrile** possesses both a polar nitro group (-NO<sub>2</sub>) and a nitrile group (-CN), as well as a nonpolar benzene ring. This dual nature results in varying degrees of solubility across a range of common organic solvents. Generally, its solubility is enhanced in polar solvents.<sup>[1]</sup> Temperature also plays a crucial role, with solubility typically increasing with a rise in temperature.<sup>[1]</sup>

## Quantitative Solubility Data

The following table summarizes the mole fraction solubility ( $x$ ) of **2-Nitrophenylacetonitrile** in various common organic solvents at different temperatures, as determined by the isothermal shake-flask method.<sup>[2][3]</sup>

| Solvent     | Temperature (K) | Mole Fraction ( $10^2 \cdot x$ ) |
|-------------|-----------------|----------------------------------|
| Alcohols    |                 |                                  |
| Methanol    | 278.15          | 3.45                             |
|             | 288.15          | 4.95                             |
|             | 298.15          | 7.04                             |
|             | 308.15          | 9.92                             |
|             | 318.15          | 13.81                            |
| Ethanol     | 278.15          | 2.89                             |
|             | 288.15          | 4.19                             |
|             | 298.15          | 6.01                             |
|             | 308.15          | 8.52                             |
|             | 318.15          | 11.94                            |
| n-Propanol  | 278.15          | 2.51                             |
|             | 288.15          | 3.65                             |
|             | 298.15          | 5.25                             |
|             | 308.15          | 7.46                             |
|             | 318.15          | 10.51                            |
| Isopropanol | 278.15          | 2.15                             |
|             | 288.15          | 3.16                             |
|             | 298.15          | 4.61                             |
|             | 308.15          | 6.64                             |
|             | 318.15          | 9.49                             |
| n-Butanol   | 278.15          | 1.98                             |
|             | 288.15          | 2.91                             |

|               |        |       |
|---------------|--------|-------|
| 298.15        | 4.23   |       |
| 308.15        | 6.09   |       |
| 318.15        | 8.67   |       |
| Isobutanol    | 278.15 | 1.83  |
| 288.15        | 2.71   |       |
| 298.15        | 3.96   |       |
| 308.15        | 5.75   |       |
| 318.15        | 8.26   |       |
| Ketones       |        |       |
| Acetone       | 278.15 | 14.12 |
| 288.15        | 18.25  |       |
| 298.15        | 23.11  |       |
| 308.15        | 28.89  |       |
| 318.15        | 35.78  |       |
| 2-Butanone    | 278.15 | 12.01 |
| 288.15        | 15.68  |       |
| 298.15        | 20.07  |       |
| 308.15        | 25.39  |       |
| 318.15        | 31.84  |       |
| Esters        |        |       |
| Ethyl Acetate | 278.15 | 8.53  |
| 288.15        | 11.21  |       |
| 298.15        | 14.48  |       |
| 308.15        | 18.52  |       |

|                |        |       |
|----------------|--------|-------|
| 318.15         | 23.54  |       |
| Ethers         |        |       |
| 1,4-Dioxane    | 278.15 | 10.23 |
| 288.15         | 13.25  |       |
| 298.15         | 16.94  |       |
| 308.15         | 21.49  |       |
| 318.15         | 27.12  |       |
| Hydrocarbons   |        |       |
| Toluene        | 278.15 | 6.81  |
| 288.15         | 9.12   |       |
| 298.15         | 11.98  |       |
| 308.15         | 15.59  |       |
| 318.15         | 20.17  |       |
| Ethylbenzene   | 278.15 | 5.01  |
| 288.15         | 6.83   |       |
| 298.15         | 9.17   |       |
| 308.15         | 12.21  |       |
| 318.15         | 16.15  |       |
| Cyclohexane    | 278.15 | 0.35  |
| 288.15         | 0.53   |       |
| 298.15         | 0.78   |       |
| 308.15         | 1.14   |       |
| 318.15         | 1.65   |       |
| Other Solvents |        |       |

|              |        |      |
|--------------|--------|------|
| Acetonitrile | 278.15 | 7.98 |
| 288.15       | 10.45  |      |
| 298.15       | 13.52  |      |
| 308.15       | 17.38  |      |
| 318.15       | 22.28  |      |
| Acetic Acid  | 278.15 | 5.01 |
| 288.15       | 6.83   |      |
| 298.15       | 9.17   |      |
| 308.15       | 12.21  |      |
| 318.15       | 16.15  |      |

Data sourced from Wang et al., J. Chem. Eng. Data 2019, 64, 6, 2824–2833.[\[2\]](#)

## Experimental Protocol: Isothermal Shake-Flask Method

The quantitative solubility data presented was determined using the isothermal shake-flask method, a widely accepted and reliable technique for solid-liquid equilibrium studies.[\[2\]](#)[\[3\]](#)

Objective: To determine the equilibrium solubility of **2-Nitrophenylacetonitrile** in a given solvent at a constant temperature.

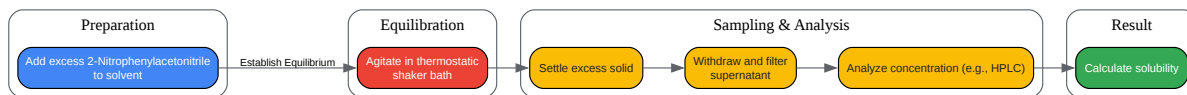
Materials:

- **2-Nitrophenylacetonitrile** (solid)
- Selected organic solvent
- Thermostatic shaker bath
- Analytical balance

- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument
- Volumetric flasks and pipettes
- Syringe filters

Procedure:

- **Preparation of Saturated Solution:** An excess amount of solid **2-Nitrophenylacetonitrile** is added to a known volume of the selected solvent in a sealed flask.
- **Equilibration:** The flask is placed in a thermostatic shaker bath set to the desired temperature. The mixture is agitated for a prolonged period (typically 24-72 hours) to ensure that equilibrium is reached.
- **Phase Separation:** After equilibration, the flask is removed from the shaker and allowed to stand undisturbed at the same temperature to allow the excess solid to settle.
- **Sampling:** A sample of the supernatant (the clear, saturated solution) is carefully withdrawn using a pre-heated or pre-cooled syringe to maintain the experimental temperature. The sample is immediately filtered through a syringe filter to remove any undissolved solid particles.
- **Analysis:** A known volume of the filtered saturated solution is accurately diluted with a suitable solvent. The concentration of **2-Nitrophenylacetonitrile** in the diluted sample is then determined using a calibrated analytical method, such as HPLC.
- **Calculation:** The solubility is calculated from the measured concentration and the density of the solvent.

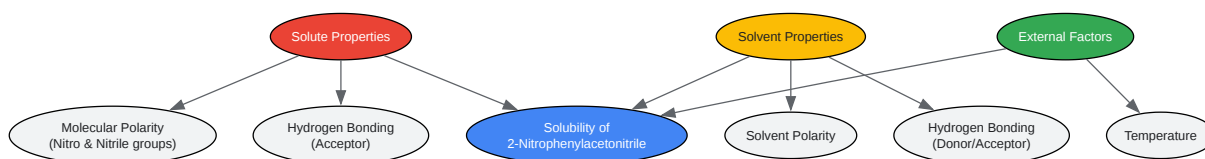


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Caption: Experimental workflow for determining the solubility of **2-Nitrophenylacetonitrile**.

## Factors Influencing Solubility

The solubility of **2-Nitrophenylacetonitrile** is a complex interplay of several factors related to both the solute and the solvent.



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Caption: Key factors influencing the solubility of **2-Nitrophenylacetonitrile**.

## Conclusion

The provided data and methodologies offer a comprehensive resource for professionals working with **2-Nitrophenylacetonitrile**. The quantitative solubility data allows for informed solvent selection for various applications, from synthesis to purification and formulation. The detailed experimental protocol provides a robust framework for in-house solubility determination, ensuring reliable and reproducible results. A thorough understanding of the factors influencing solubility will further aid in the rational design and optimization of processes involving this important chemical intermediate.



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## References

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